

Essential Safety and Operational Guide for Handling BMY 14802

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Compound of Interest

Compound Name: BMY 14802

Cat. No.: B034006

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **BMY 14802**, a potent sigma-1 receptor antagonist and 5-HT1A receptor agonist.

This document provides critical safety and logistical information for the laboratory use of **BMY 14802**. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity. **BMY 14802** is a psychoactive compound with potential antipsychotic properties, necessitating careful handling to prevent accidental exposure.

Personal Protective Equipment (PPE)

Due to the potent bioactivity of **BMY 14802**, a comprehensive PPE strategy is mandatory to prevent inhalation, dermal contact, and ingestion. The following table summarizes the required PPE for various laboratory activities involving this compound.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Disposable Nitrile Gloves (double-gloving recommended)- Disposable, fluid-resistant lab coat with tight cuffs- ANSI-approved safety glasses with side shields or chemical splash goggles- N95 or higher-rated respirator (if not handled in a certified chemical fume hood)
Solution Preparation and Handling	- Disposable Nitrile Gloves- Disposable, fluid-resistant lab coat- ANSI-approved safety glasses with side shields or chemical splash goggles
In Vivo Administration	- Disposable Nitrile Gloves- Disposable, fluid-resistant lab coat- ANSI-approved safety glasses with side shields
Spill Cleanup	- Disposable Nitrile Gloves (double-gloving recommended)- Disposable, fluid-resistant gown- ANSI-approved chemical splash goggles- N95 or higher-rated respirator
Waste Disposal	- Disposable Nitrile Gloves- Disposable, fluid-resistant lab coat- ANSI-approved safety glasses with side shields

Operational Plan: Step-by-Step Guidance

A meticulous approach to handling **BMV 14802** is crucial. The following procedures outline the key steps for safe laboratory operations.

Preparation and Weighing

- All weighing of solid **BMV 14802** should be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use dedicated spatulas and weighing boats. Clean all equipment thoroughly after use.

- Double-gloving is recommended during weighing and aliquoting to provide an extra layer of protection.

Solution Preparation

- **BMY 14802** hydrochloride is soluble in water up to 25 mM.
- Prepare solutions in a chemical fume hood.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

Storage

- Store solid **BMY 14802** and stock solutions in a securely sealed, clearly labeled container.
- Desiccate at room temperature for long-term storage.
- Access to the compound should be restricted to authorized personnel only.

Disposal Plan

The disposal of **BMY 14802** and any contaminated materials must be handled with care to prevent environmental contamination and accidental exposure.

- Chemical Waste: All solutions containing **BMY 14802**, as well as any unused solid compound, should be disposed of as hazardous chemical waste.
- Contaminated Materials: All disposable items that have come into contact with **BMY 14802**, including gloves, weighing boats, pipette tips, and paper towels, should be collected in a dedicated, sealed hazardous waste bag.
- Consult EHS: Do not dispose of **BMY 14802** down the drain or in regular trash. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of psychoactive research chemicals.

Experimental Protocols

Below is a representative experimental protocol for an in vivo study in rodents, based on published research.^{[1][2]}

Objective: To assess the effect of **BMY 14802** on amphetamine-induced hyperlocomotion in rats.

Materials:

- **BMY 14802** hydrochloride
- Sterile saline (0.9% NaCl)
- D-amphetamine sulfate
- Adult male Sprague-Dawley rats (250-300g)
- Open-field activity chambers
- Syringes and needles for intraperitoneal (i.p.) injection

Methodology:

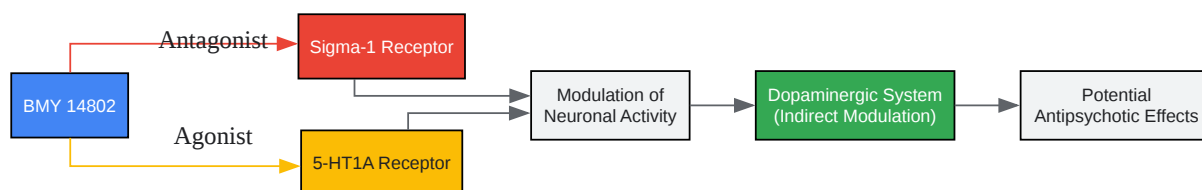
- **Animal Acclimation:** Allow rats to acclimate to the housing facility for at least one week prior to the experiment.
- **Habituation:** On the day of the experiment, habituate the rats to the open-field activity chambers for 30 minutes.
- **Drug Preparation:** Prepare a solution of **BMY 14802** in sterile saline at the desired concentration (e.g., 5, 10, or 20 mg/mL). Prepare a solution of D-amphetamine in sterile saline (e.g., 1.0 mg/mL).
- **BMY 14802 Administration:** Administer **BMY 14802** or vehicle (saline) via intraperitoneal (i.p.) injection at a volume of 1 mL/kg.
- **Pre-treatment Time:** Allow a 30-minute pre-treatment period after **BMY 14802** administration.

- Amphetamine Administration: Administer D-amphetamine or vehicle (saline) via i.p. injection at a volume of 1 mL/kg.
- Behavioral Assessment: Immediately place the rats back into the open-field chambers and record locomotor activity for 60 minutes.
- Data Analysis: Analyze the locomotor activity data (e.g., total distance traveled, rearing frequency) using appropriate statistical methods.

Visualizations

Signaling Pathways of BMY 14802

BMY 14802 primarily acts as an antagonist at the sigma-1 receptor and an agonist at the 5-HT1A receptor.^[3] Its antipsychotic effects are thought to be mediated through indirect modulation of dopaminergic systems.^[4]

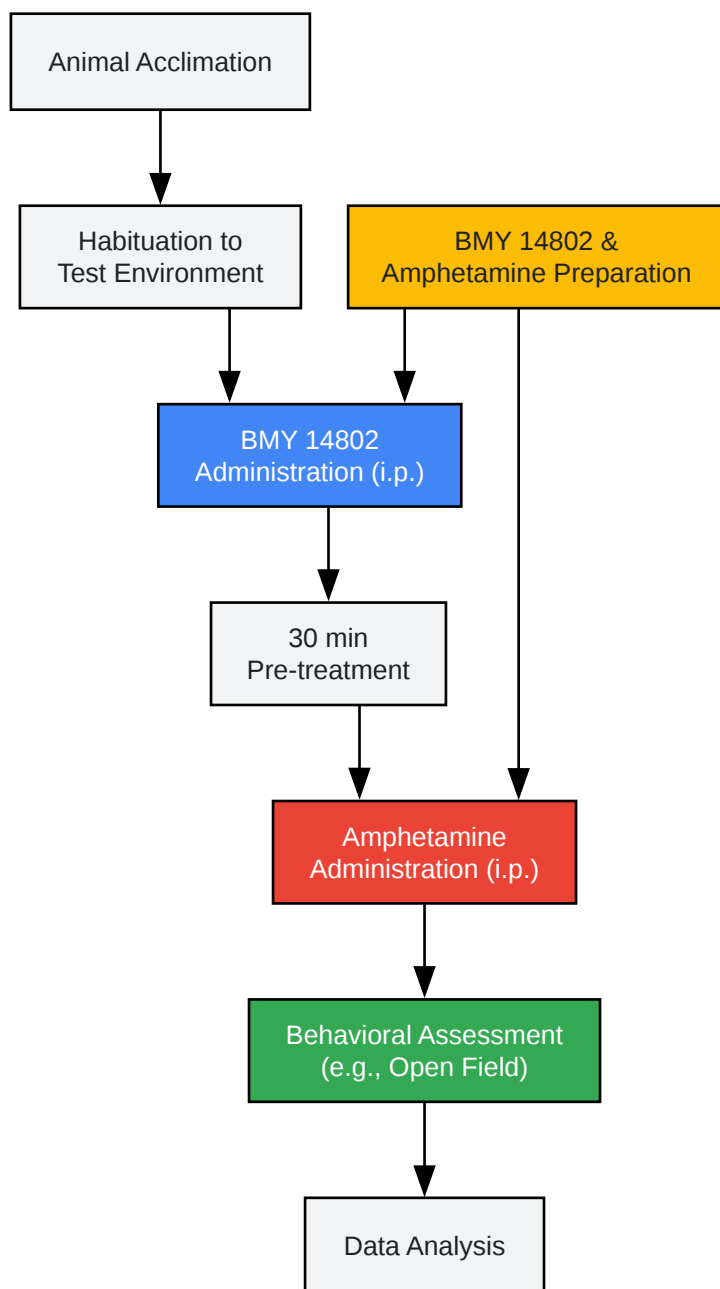


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Caption: Signaling pathways of **BMY 14802**.

Experimental Workflow for In Vivo Study

The following diagram illustrates the workflow for a typical in vivo experiment investigating the effects of **BMY 14802**.



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Caption: Experimental workflow for an in vivo study.

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References

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- 3. BMY-14802 - Wikipedia [en.wikipedia.org]
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